

# DBM-MMAF plasma stability data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Dbm-mmaf

Cat. No.: S12889287

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## DBM-MMAF ADC Overview

The table below summarizes the core characteristics of the **DBM-MMAF** conjugate as gathered from the search results.

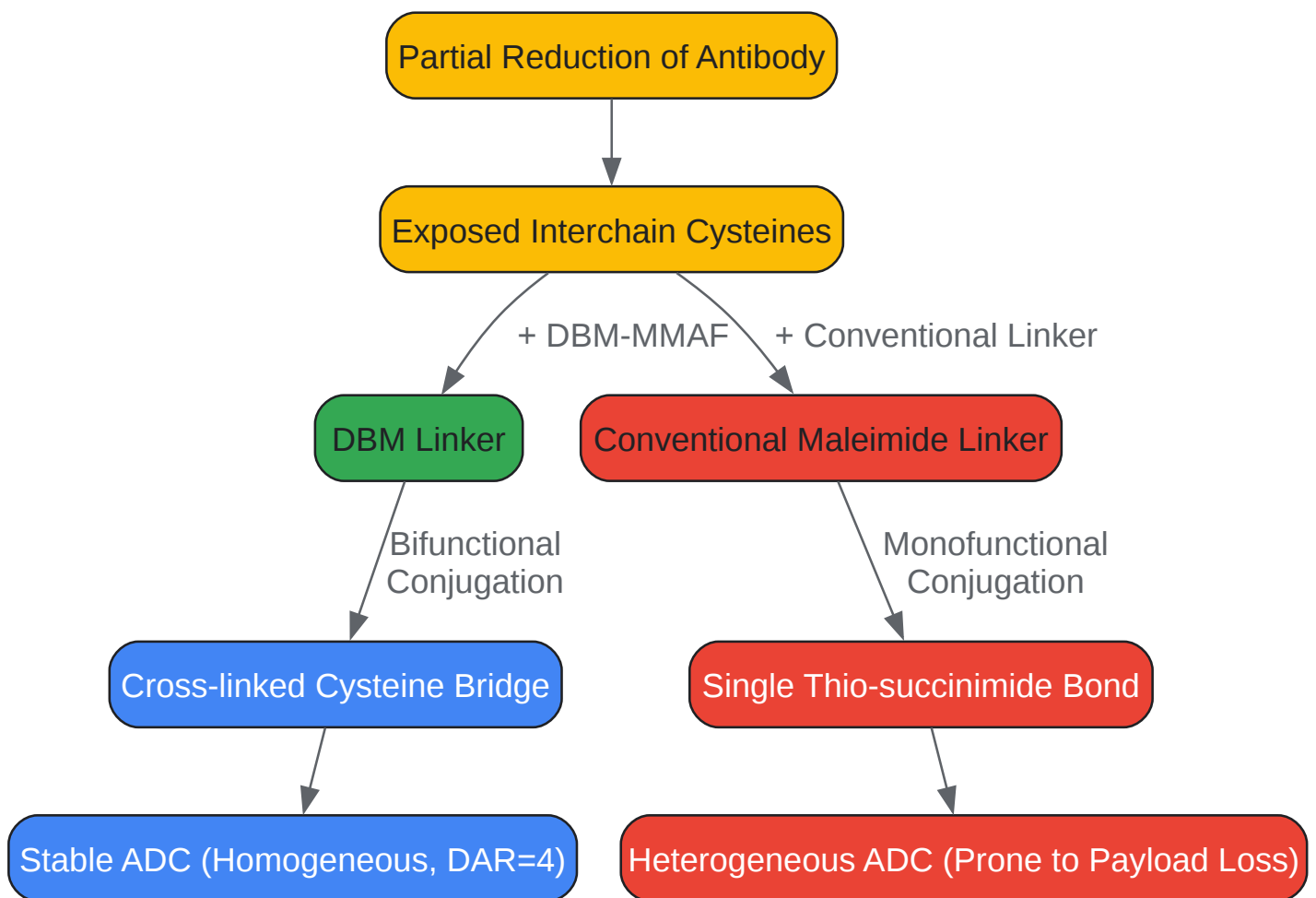
Feature	Description
Full Name	Dibromomaleimide-Monomethyl Auristatin F [1]
Role	Linker-Payload conjugate for constructing Antibody-Drug Conjugates (ADCs) [2]
Cytotoxic Payload	MMAF (a potent antitubulin agent) [1] [2]
Linker Type	Dibromomaleimide (DBM), a bifunctional linker [1]
Conjugation Method	Site-specific, via interchain cysteine cross-linking [1] [3]
Primary Advantage	Creates homogeneous, stable ADCs with a defined Drug-to-Antibody Ratio (DAR) of ~4 [1]

## Stability and Performance Advantages

While specific plasma half-life numbers are not provided, the stability of **DBM-MMAF**-derived ADCs is a highlighted advantage, leading to better overall performance.

- **Mechanism of Stability:** The DBM linker is designed to **cross-link adjacent interchain cysteine residues** on an antibody [1] [3]. This creates a stable, three-dimensional bridge that is less prone to premature breakdown in the bloodstream compared to conventional maleimide linkers, which can undergo a process known as "deconjugation" or "payload loss" via thiol exchange [1].
- **Observed Outcomes:** Studies comparing ADCs made with **DBM-MMAF** to those made with conventional linkers (MC-MMAF) have demonstrated:
  - **Improved Pharmacokinetics** (i.e., how the drug is processed in the body over time) [1].
  - **Reduced Toxicity** in vivo, suggesting less off-target release of the cytotoxic payload [1].
  - **Superior Efficacy** in delaying tumor growth in mouse models [1] [3].

The following diagram illustrates how the DBM linker's cross-linking action contributes to ADC stability.



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## References

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2. DBM-MMAF | Drug-Linker Conjugate for ADC [medchemexpress.com]
3. Site-Specific Antibody Conjugation for ADC and Beyond [mdpi.com]

To cite this document: Smolecule. [DBM-MMAF plasma stability data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12889287#dbm-mmaf-plasma-stability-data>]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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